

Chemical and physical properties of Rotundifolone

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Compound of Interest

Compound Name: Rotundifolone

Cat. No.: B1678437

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Rotundifolone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Rotundifolone, a naturally occurring monoterpene epoxide, has garnered significant interest within the scientific community for its diverse range of biological activities. Found in various aromatic plants, most notably in species of the *Mentha* genus, this compound has demonstrated promising antinociceptive, cytotoxic, antioxidant, and insecticidal properties. This technical guide provides a comprehensive overview of the chemical and physical properties of **Rotundifolone**, details its known biological activities and mechanisms of action, and outlines key experimental protocols for its study. This document is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Chemical and Physical Properties

Rotundifolone is a bicyclic monoterpenoid characterized by an epoxide ring. Its chemical and physical properties are summarized below.

Chemical Identifiers

Property	Value
IUPAC Name	(1S,6S)-6-methyl-3-propan-2-ylidene-7-oxabicyclo[4.1.0]heptan-2-one[1]
CAS Number	3564-96-3[1]
Molecular Formula	C ₁₀ H ₁₄ O ₂ [1]
Canonical SMILES	CC(=C1CC[C@]2(--INVALID-LINK--O2)C)C[1]
InChI Key	AKASWINDKIEEBO-ZJUUVORDSA-N[1]

Physicochemical Data

Property	Value	Source
Molecular Weight	166.22 g/mol	[1]
Appearance	Colourless solid with a herbaceous minty aroma	[1]
Melting Point	27.5 °C	LookChem
Boiling Point	~95 °C at 3-4 Torr; 255.3 °C at 760 mmHg	CAS Common Chemistry, LookChem
Density	1.0448 g/cm ³ at 15 °C	CAS Common Chemistry
Solubility	Soluble in water and ethanol	[1]

Spectral Data

Detailed spectral data with complete peak assignments for **Rotundifolone** is not readily available in a single, comprehensive source. However, the following information has been compiled from various databases.

Mass Spectrometry (GC-MS): Gas Chromatography-Mass Spectrometry data for **Rotundifolone** is available in spectral databases, which can be used for its identification in complex mixtures like essential oils.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Predicted ^1H and ^{13}C NMR data for **Rotundifolone** are available in databases such as the Human Metabolome Database. These can serve as a reference for the analysis of experimentally obtained spectra.

Infrared (IR) Spectroscopy: The IR spectrum of **Rotundifolone** is expected to show characteristic absorption bands for the following functional groups:

- C=O (ketone): Strong absorption around $1670\text{--}1715\text{ cm}^{-1}$
- C-O-C (epoxide): Absorptions in the 1250 cm^{-1} and $800\text{--}900\text{ cm}^{-1}$ regions.
- C=C (alkene): Absorption around $1640\text{--}1680\text{ cm}^{-1}$
- C-H (alkane and alkene): Stretching vibrations in the $2850\text{--}3100\text{ cm}^{-1}$ region.

UV-Vis Spectroscopy: The UV-Vis spectrum of **Rotundifolone** is expected to show absorption maxima related to its α,β -unsaturated ketone chromophore. The exact λ_{max} would be influenced by the solvent used.

Biological Activities and Mechanisms of Action

Rotundifolone has been investigated for several biological activities, with the most prominent being its antinociceptive, cytotoxic, antioxidant, and insecticidal effects.

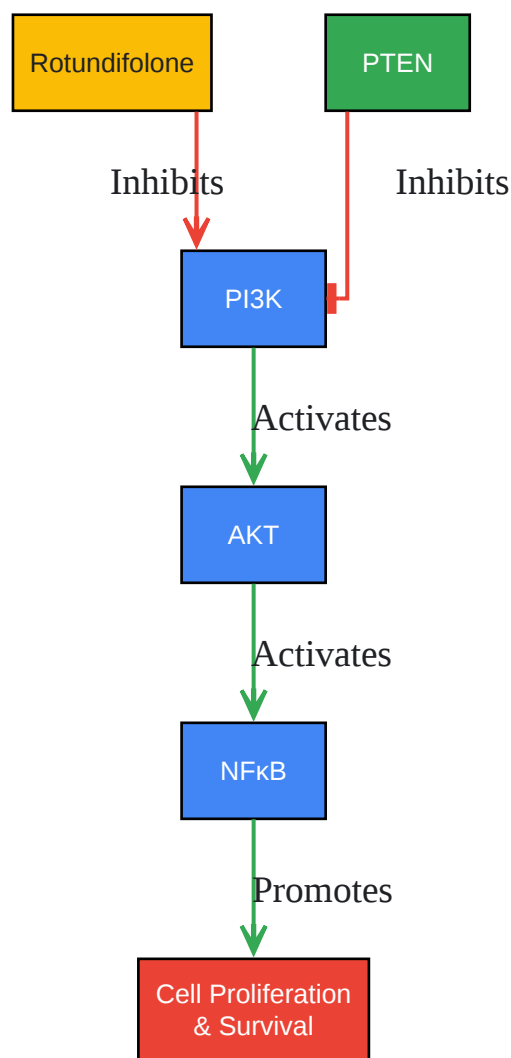
Antinociceptive Activity

Rotundifolone, isolated from the essential oil of *Mentha x villosa*, has demonstrated significant antinociceptive (pain-relieving) activity.^[3] Studies using the acetic acid-induced writhing test in mice have shown that **Rotundifolone** can reduce the pain response.^[3] The mechanism is believed to be related to its chemical structure, particularly the presence of the epoxide and ketone groups.^[3]

Cytotoxic Activity against Glioblastoma Cells

A significant area of research for **Rotundifolone** is its cytotoxic effect on cancer cells, particularly human glioblastoma. It has been shown to induce antiproliferative effects in the U87MG human glioblastoma cell line.

Signaling Pathway: The cytotoxic action of **Rotundifolone** in glioblastoma cells has been linked to the modulation of the PTEN/PI3K/AKT/NFκB signaling pathway. This pathway is crucial for cell survival, proliferation, and inflammation. **Rotundifolone**'s interference with this pathway leads to the inhibition of cancer cell growth.



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Figure 1: Simplified PTEN/PI3K/AKT/NFκB signaling pathway and the inhibitory role of **Rotundifolone**.

Antioxidant Activity

Rotundifolone has been reported to possess antioxidant properties. This activity is likely due to its ability to scavenge free radicals, which is a common characteristic of many

monoterpenes. The antioxidant capacity contributes to its potential therapeutic effects, as oxidative stress is implicated in numerous diseases.

Insecticidal Activity

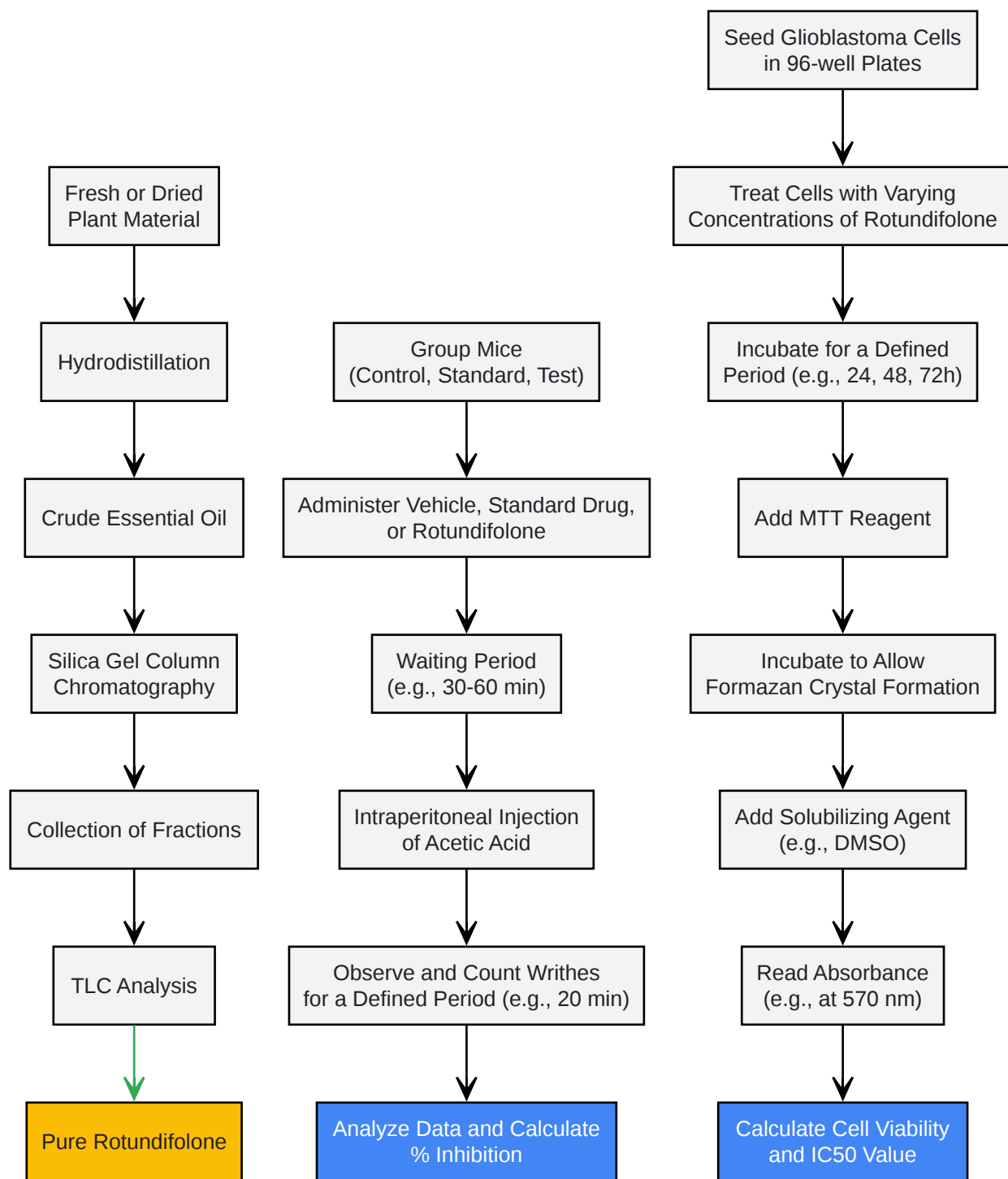
Essential oils containing **Rotundifolone** have been traditionally used for their insect-repellent properties. Scientific studies have confirmed the insecticidal activity of **Rotundifolone** against various pests. This makes it a potential candidate for the development of natural and environmentally friendly insecticides.

Experimental Protocols

This section provides an overview of the methodologies for key experiments related to the study of **Rotundifolone**.

Extraction and Isolation of Rotundifolone

A common method for the extraction of **Rotundifolone** is through hydrodistillation of the plant material (e.g., leaves of *Mentha* species), followed by purification using column chromatography.



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